

A Technical Guide to the Molecular Structure of Guanosine-1'-13C Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *guanosine-1'-13C monohydrate*

Cat. No.: *B3328530*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the molecular structure of **guanosine-1'-13C monohydrate**, an isotopically labeled nucleoside crucial for various research applications. It details the compound's physicochemical properties, the experimental methods used for its structural elucidation, and a visual representation of its molecular architecture.

Overview of Guanosine-1'-13C Monohydrate

Guanosine-1'-13C monohydrate is a stable isotope-labeled form of guanosine, a fundamental component of ribonucleic acid (RNA). In this specific isotopologue, the carbon atom at the 1' position of the ribose sugar moiety is replaced with the heavy isotope, carbon-13 (^{13}C). This labeling makes it an invaluable tool in metabolic studies, nuclear magnetic resonance (NMR) spectroscopy, and as an internal standard in mass spectrometry-based analyses.^{[1][2]} The "monohydrate" designation indicates that one molecule of water is incorporated into the crystal structure for each molecule of guanosine.

Physicochemical Data

The key quantitative data for **guanosine-1'-13C monohydrate** are summarized in the table below for clear reference and comparison.

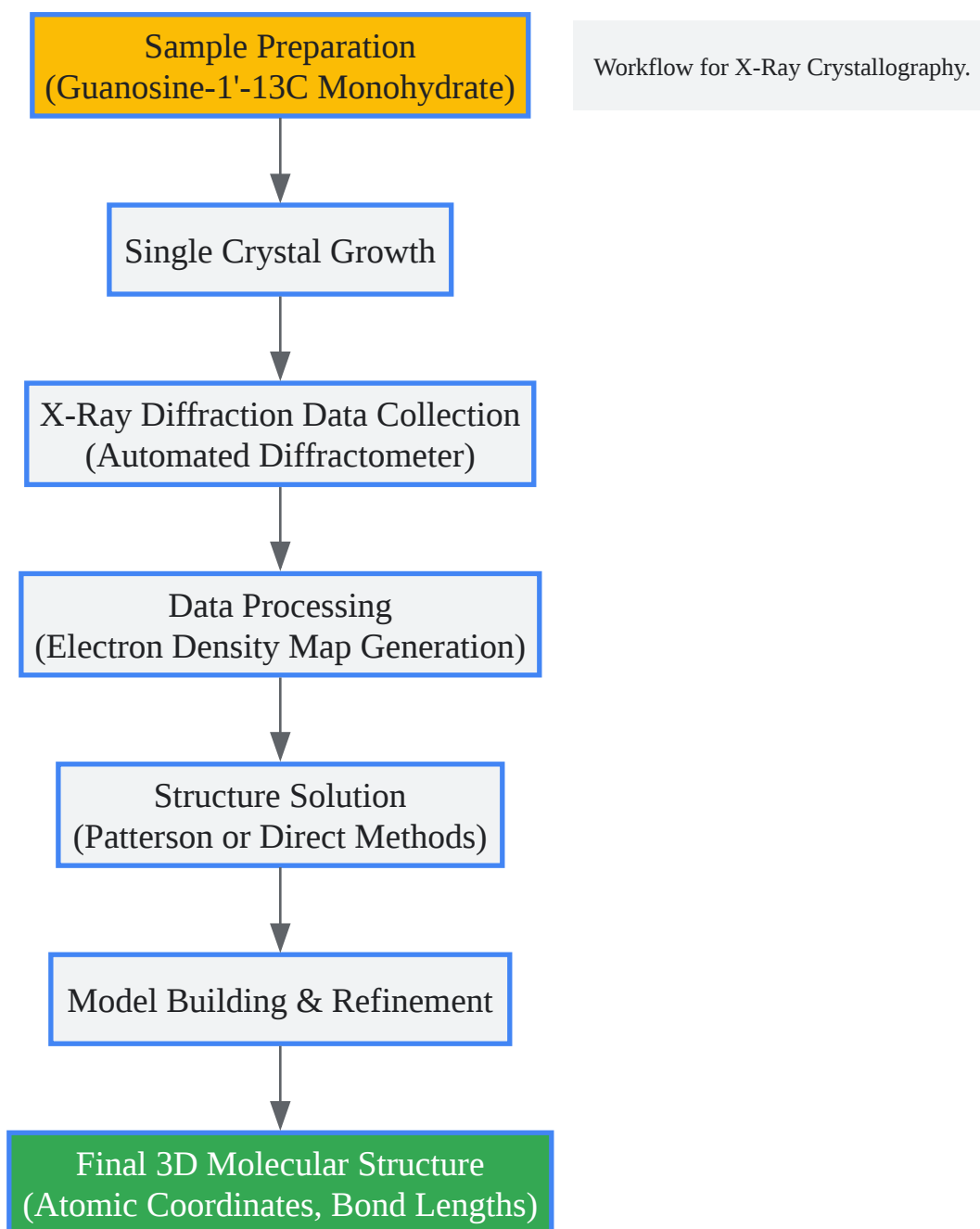
Property	Value	Reference
Chemical Name	Guanosine-1'- ¹³ C Monohydrate	[1]
CAS Number	478511-32-9	[1]
Molecular Formula	C ₉ ¹³ CH ₁₅ N ₅ O ₆ or (¹³ C)C ₉ H ₁₃ N ₅ O ₅ •H ₂ O	[1][3]
Molecular Weight	302.25 g/mol	[1][3]
Synonyms	9-(β-D-ribofuranosyl)guanine-1'- ¹³ C monohydrate	[4]
Applications	Isotope labelled analogue of Guanosine for use in nucleic acid research.	[1][2]

Molecular Structure

The molecular structure of **guanosine-1'-¹³C monohydrate** consists of three primary components:

- **Guanine Base:** A purine derivative featuring a fused imidazole and pyrimidine ring system.
- **Ribose Sugar:** A five-carbon pentose sugar. The key feature of this molecule is the incorporation of a ¹³C isotope at the 1' position (the anomeric carbon).
- **Glycosidic Bond:** A β-N₉-glycosidic bond connects the guanine base at its N9 position to the 1' position of the ribose sugar.
- **Water of Hydration:** A single water molecule is associated with each guanosine molecule through hydrogen bonding within the crystal lattice.

The precise three-dimensional arrangement, including bond lengths, bond angles, and torsion angles, is best determined through X-ray crystallography.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. scbt.com [scbt.com]
- 4. omicronbio.com [omicronbio.com]
- To cite this document: BenchChem. [A Technical Guide to the Molecular Structure of Guanosine-1'-13C Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3328530#what-is-the-molecular-structure-of-guanosine-1-13c-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com